

Toxicity Profile & Safety Data Sheet (SDS)

Technical Guide: p-Toluene Sulfonamide

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Compound of Interest

Compound Name: *p/m-Toluene sulfonamide*

Cat. No.: *B13397823*

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CAS No: 70-55-3 Synonyms: 4-Methylbenzenesulfonamide; Tosylamide; PTSA Molecular Formula: $C_7H_9NO_2S$ Molecular Weight: 171.22 g/mol

Executive Technical Summary

p-Toluene Sulfonamide (PTSA) is a primary sulfonamide widely utilized as a plasticizer, a chemical intermediate in the synthesis of pharmaceuticals (e.g., sulfonylureas), and a fungicide. In drug development, it is critically monitored not primarily for its intrinsic toxicity, but as a surrogate marker for alkyl tosylates (genotoxic impurities) and as a degradation product of chloramine-T.

From a toxicological perspective, PTSA exhibits a low order of acute toxicity and is non-genotoxic in standard batteries (Ames, Micronucleus). However, its structural similarity to sulfonamide antibiotics warrants vigilance regarding hypersensitivity in susceptible populations. This guide synthesizes regulatory safety data with practical handling protocols for laboratory and industrial settings.

Physicochemical Properties

Understanding these properties is essential for predicting environmental fate and designing analytical methods.

Property	Value	Relevance to Safety/Handling
Physical State	White crystalline solid	Dust generation risk; requires particulate respirators.
Melting Point	137–140 °C	Stable solid under standard storage conditions.
Boiling Point	221 °C (at 10 mmHg)	Low volatility; inhalation risk is primarily from dust, not vapor.
Water Solubility	~3.2 g/L (25 °C)	Moderate solubility; potential for aquatic runoff.
Log Pow	0.82	Low bioaccumulation potential in biological organisms.
pKa	10.1	Weakly acidic; remains unionized at physiological pH.

Toxicological Profile (The Core)

Acute Toxicity

PTSA demonstrates low acute toxicity across standard routes of exposure.

- Oral (Rat LD50): > 2,330 mg/kg [1].
- Dermal (Rabbit LD50): > 2,000 mg/kg (often tested as a mixture with o-isomer) [2].[1]
- Inhalation: No specific LC50 established; however, the material is classified as a nuisance dust and potential respiratory irritant.

Genotoxicity & Carcinogenicity

Critical Distinction for Drug Developers: While alkyl esters of p-toluenesulfonic acid (e.g., methyl tosylate) are potent alkylating agents and genotoxins, PTSA itself is non-genotoxic.

- Ames Test (Salmonella): Negative (strains TA98, TA100, TA1535, TA1537) with/without metabolic activation [3].[\[1\]](#)
- In Vivo Micronucleus: Negative in mouse bone marrow assays.[\[2\]](#)[\[3\]](#)
- Carcinogenicity: Not listed by IARC, NTP, or OSHA. Orphan drug designation exists for adenoid cystic carcinoma, suggesting therapeutic investigation rather than carcinogenic risk [\[4\]](#).

Repeated Dose & Reproductive Toxicity

- Sub-chronic (90-day, Rat): NOAEL (No Observed Adverse Effect Level) established at ~300 mg/kg/day. High doses ($\geq 10,000$ ppm in feed) showed increased kidney weights and minor growth suppression [\[5\]](#).
- Reproductive Toxicity: No evidence of teratogenicity at maternally toxic doses.

Analytical & Experimental Protocols

Protocol: HPLC Quantification of PTSA Impurity

Objective: Quantify PTSA in drug substances to ensure compliance with ICH Q3A guidelines (typically $<0.10\%$).[\[4\]](#)

Methodology:

- Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 μm).
- Mobile Phase:
 - Solvent A: 0.1% Orthophosphoric acid in Water.
 - Solvent B: Acetonitrile.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Gradient: 90% A to 50% A over 20 mins.

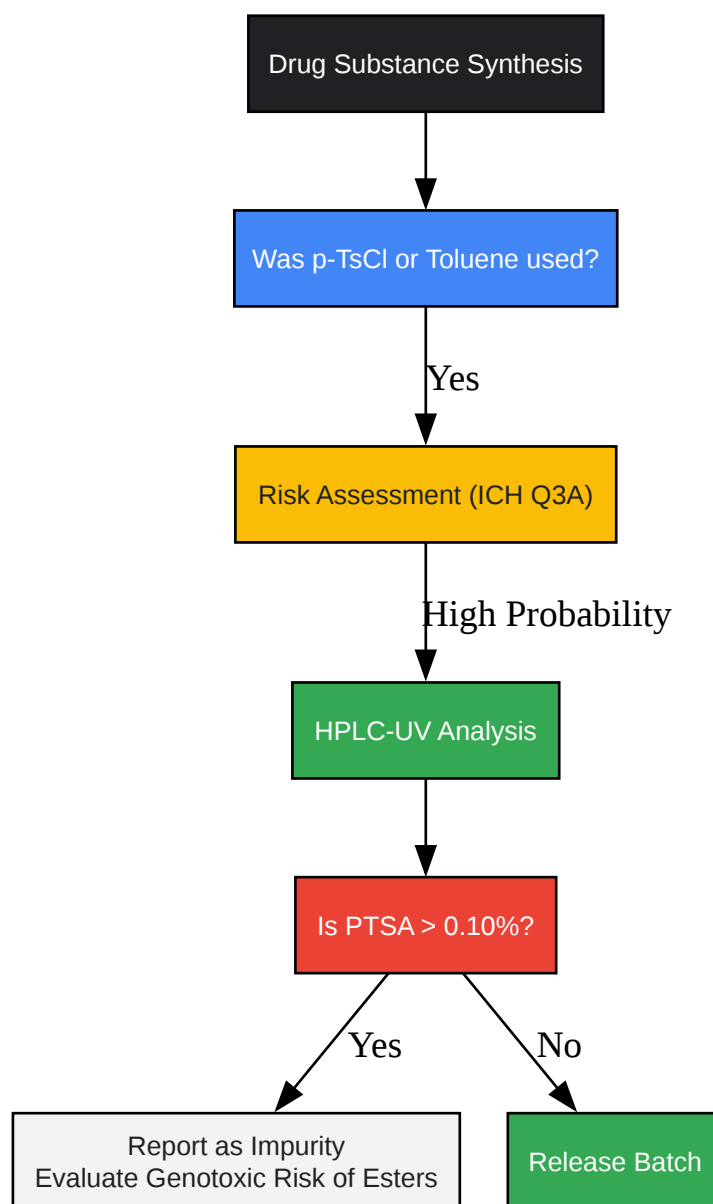
- Detection: UV at 225 nm (Maximal absorbance for sulfonamide moiety).
- Flow Rate: 1.0 mL/min.
- Standard Prep: Dissolve PTSA reference standard in Methanol:Water (50:50) to 0.5 mg/mL.

Self-Validating Logic:

- System Suitability: The resolution (R_s) between PTSA and the Active Pharmaceutical Ingredient (API) must be > 2.0 .
- Linearity Check: Correlation coefficient (r^2) must be ≥ 0.999 over 50–150% of the target concentration.

Visualization: Analytical Decision Workflow

The following diagram illustrates the logic for investigating PTSA presence in pharmaceutical synthesis.



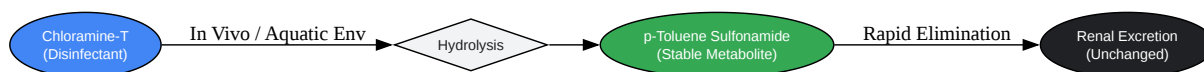
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Figure 1: Decision logic for monitoring PTSA impurities in pharmaceutical manufacturing.

Environmental Fate & Metabolism

Biological Pathway

PTSA is often the stable end-product of Chloramine-T metabolism. In vivo, it is excreted largely unchanged in urine due to its high polarity and stability against further oxidation.



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Figure 2: Metabolic formation and excretion pathway of PTSA.

Environmental Impact

- Biodegradability: Not readily biodegradable (OECD 301).
- Ecotoxicity:
 - Fish (LC50): > 100 mg/L (Low toxicity).[6]
 - Daphnia (EC50): > 100 mg/L.[6]
- Disposal: Incineration with a scrubber for sulfur oxides (SOx) and nitrogen oxides (NOx) is the mandated disposal method.

Handling & Safety Data Sheet (SDS) Summary

Hazard Identification (GHS)

- Signal Word: Warning
- Hazard Statements:
 - H319: Causes serious eye irritation.[5]
 - H335: May cause respiratory irritation.[7][8]
- Precautionary Statements:
 - P261: Avoid breathing dust.
 - P280: Wear protective gloves/eye protection.

Exposure Controls

- Engineering Controls: Use local exhaust ventilation (LEV) to keep airborne concentrations below nuisance dust limits (typically 10 mg/m³).
- PPE:
 - Respiratory:[5][7] N95 (US) or P1 (EU) particle respirator.
 - Eyes: Safety glasses with side shields.
 - Skin: Nitrile gloves (0.11 mm thickness, breakthrough >480 min).

First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes.[8] Remove contact lenses.[5]
- Inhalation: Move to fresh air. If symptoms persist (coughing), seek medical attention.
- Ingestion: Drink 2 glasses of water. Do NOT induce vomiting unless directed by medical personnel.

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